

# Dicyclohexyl Ketone: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dicyclohexyl ketone*

Cat. No.: *B1670488*

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CAS Number: 119-60-8 Molecular Formula:  $C_{13}H_{22}O$  Molecular Weight: 194.31 g/mol [\[1\]](#)

This technical guide provides a comprehensive overview of **dicyclohexyl ketone**, a versatile compound with applications in organic synthesis and fragrance development.[\[2\]](#) This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information.

## Chemical and Physical Properties

**Dicyclohexyl ketone** is a colorless to light yellow oily liquid at room temperature.[\[2\]](#) It is characterized by two cyclohexyl rings attached to a central carbonyl group.[\[2\]](#) This structure contributes to its low volatility and high boiling point, making it suitable for high-temperature reactions.[\[2\]](#) It is sparingly soluble in water but soluble in organic solvents like chloroform and methanol.

Table 1: Physical and Chemical Properties of **Dicyclohexyl Ketone**

Property	Value	Reference
Melting Point	57 °C	
Boiling Point	138 °C at 13 mmHg	
Density	0.986 g/mL at 25 °C	
Refractive Index (n <sup>20</sup> /D)	1.485	
Flash Point	>110 °C (>230 °F)	
Vapor Pressure	0.00868 mmHg at 25 °C	

## Spectroscopic Data

The structural features of **dicyclohexyl ketone** can be confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for **Dicyclohexyl Ketone**

Spectrum Type	Key Features	Reference
$^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ )	Signals corresponding to the protons on the cyclohexyl rings are observed. The spectrum can be complex due to overlapping signals of the methylene and methine protons.	
$^{13}\text{C}$ NMR (in $\text{CDCl}_3$ )	The carbonyl carbon typically appears at a chemical shift greater than 200 ppm. Signals for the carbons of the cyclohexyl rings are also present.	
IR (Infrared) (liquid film)	A strong absorption band characteristic of a ketone carbonyl ( $\text{C}=\text{O}$ ) stretch is observed.	
Mass Spectrometry (electron ionization)	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.	

## Synthesis of Dicyclohexyl Ketone

**Dicyclohexyl ketone** can be synthesized through several methods. Two common laboratory-scale procedures are detailed below.

### Experimental Protocol 1: Oxidation of Dicyclohexylcarbinol

This method involves the oxidation of the corresponding secondary alcohol, dicyclohexylcarbinol, using an oxidizing agent such as Pyridinium Chlorochromate (PCC). PCC

is a milder oxidizing agent that can convert secondary alcohols to ketones without significant over-oxidation.

Materials:

- Dicyclohexylcarbinol
- Pyridinium Chlorochromate (PCC)
- Anhydrous Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Celite® or silica gel
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

Procedure:

- In a dry, two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend Pyridinium Chlorochromate (1.5 equivalents) and Celite® in anhydrous dichloromethane (5 volumes).
- Dissolve dicyclohexylcarbinol (1 equivalent) in anhydrous dichloromethane (2 volumes) and add it to the PCC suspension in one portion.
- Stir the mixture at room temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with anhydrous diethyl ether (10 volumes) and stir for an additional 15 minutes.

- Filter the mixture through a pad of silica gel or Celite® to remove the chromium byproducts. Wash the filter cake with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with 5% aqueous NaOH, 5% aqueous HCl, saturated aqueous NaHCO<sub>3</sub>, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude **dicyclohexyl ketone** can be purified by vacuum distillation or column chromatography on silica gel.

Diagram 1: Workflow for the oxidation of dicyclohexylcarbinol.

## Experimental Protocol 2: Synthesis from Hexahydrobenzoic Acid

A patented method describes the preparation of **dicyclohexyl ketone** from hexahydrobenzoic acid in high yield. This industrial-scale synthesis involves the catalytic ketonization of the carboxylic acid at high temperatures.

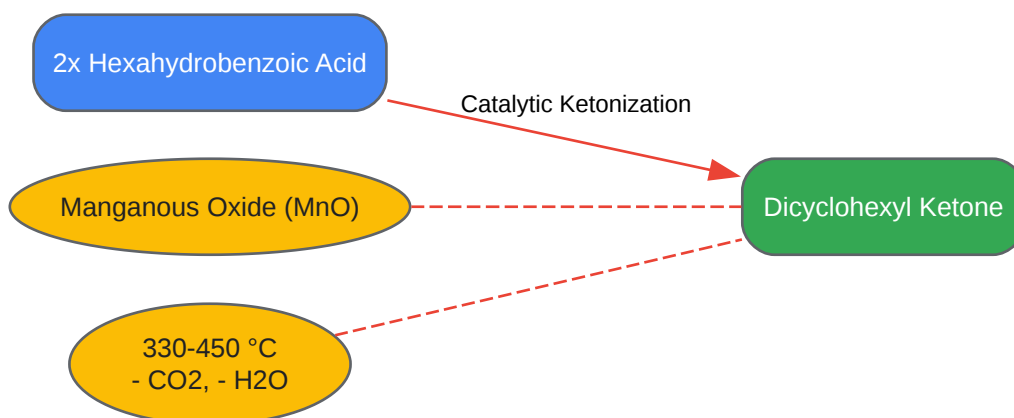
Materials:

- Hexahydrobenzoic acid
- Manganous oxide (catalyst)
- Reactor equipped with a stirrer, thermometer, and distillation setup

Procedure:

- Prepare the catalyst by dissolving manganous oxide in molten hexahydrobenzoic acid.
- Heat the catalyst mixture to a temperature between 330 °C and 450 °C.
- Continuously feed additional hexahydrobenzoic acid into the hot catalyst mixture.
- The **dicyclohexyl ketone** formed during the reaction is continuously removed by distillation.

- The crude product is then purified by fractional distillation under reduced pressure.



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Diagram 2: Synthesis of **dicyclohexyl ketone** from hexahydrobenzoic acid.

## Applications in Research and Development

**Dicyclohexyl ketone** serves as a valuable intermediate in various chemical syntheses.

- Organic Synthesis:** It is a building block for the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.
- Fragrance Industry:** Due to its characteristic odor, it is used as a fragrance ingredient in perfumes and other scented products.
- Solvent:** Its high boiling point and low volatility make it a suitable solvent for high-temperature reactions.

## Safety and Handling

**Dicyclohexyl ketone** is considered a hazardous substance and should be handled with appropriate safety precautions.

Table 3: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling.

#### First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- In case of skin contact: Wash with plenty of soap and water.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Call a poison center or doctor if you feel unwell.

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling this chemical.

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## References

- 1. Dicyclohexyl ketone | C<sub>13</sub>H<sub>22</sub>O | CID 8403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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